

Application Notes and Protocols for HQL-79 In Vivo Administration in Mice

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Compound of Interest

Compound Name: *Hql-79*

Cat. No.: *B1673412*

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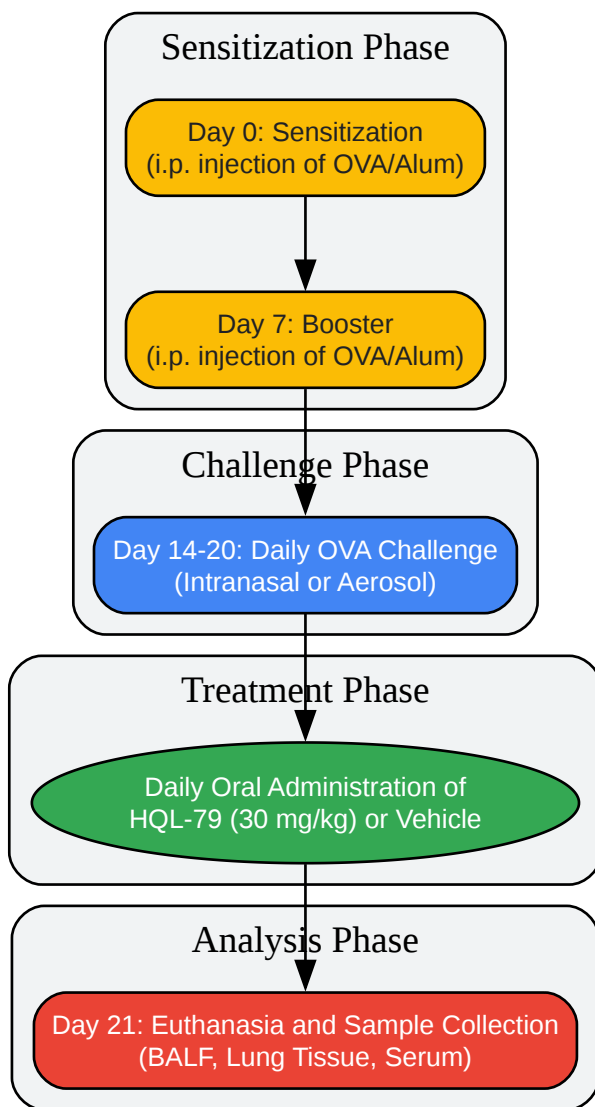
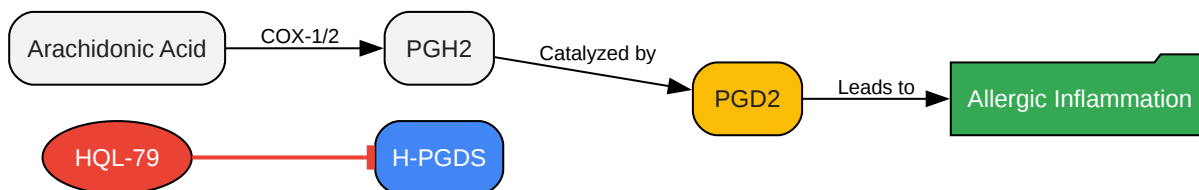
These application notes provide a comprehensive overview of the in vivo administration of **HQL-79** in mouse models, with a focus on protocols for allergic airway inflammation. **HQL-79** is a potent and selective inhibitor of hematopoietic prostaglandin D synthase (H-PGDS), a key enzyme in the production of prostaglandin D2 (PGD2), a mediator of allergic and inflammatory responses.^{[1][2]}

Mechanism of Action

HQL-79 acts by selectively inhibiting the enzymatic activity of H-PGDS. This inhibition prevents the conversion of prostaglandin H2 (PGH2) to PGD2, thereby reducing the levels of this pro-inflammatory mediator.^{[1][3]} This targeted action makes **HQL-79** a valuable tool for studying the role of PGD2 in various pathological conditions.

Signaling Pathway

The mechanism of action of **HQL-79** involves the direct inhibition of the H-PGDS enzyme within the arachidonic acid cascade.



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References

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